

# molecular weight and density of octyl isononanoate

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## Compound of Interest

Compound Name: Octyl isononanoate

Cat. No.: B12647603

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An In-Depth Technical Guide to the Molecular Weight and Density of **Octyl Isononanoate**

## Introduction

**Octyl isononanoate**, commonly identified by its isomer 2-ethylhexyl isononanoate, is a branched-chain ester that serves as a versatile emollient in various industries, including cosmetics, personal care, and pharmaceuticals.[1] Its physical properties, such as molecular weight and density, are fundamental parameters that influence its function in formulations, dictating aspects like viscosity, spreadability, and solvent characteristics. This guide provides a comprehensive overview of these properties and the experimental methodologies for their determination.

## Physical and Chemical Properties

The key physical and chemical properties of 2-ethylhexyl isononanoate are summarized in the table below. These values are crucial for formulation development, quality control, and regulatory compliance.

Property	Value	Source
Chemical Formula	C <sub>17</sub> H <sub>34</sub> O <sub>2</sub>	[2][3][4]
Molecular Weight	270.45 g/mol	[4][5][6]
Density	0.862 g/cm <sup>3</sup>	[4][5][7]
0.856 g/mL	[8]	
Appearance	Clear, colorless liquid	[1][9]
Synonyms	2-ethylhexyl isononanoate, Isononanoic acid, 2-ethylhexyl ester	[1][5]

## Experimental Protocols

The determination of the molecular weight and density of liquid esters like **octyl isononanoate** can be achieved through established laboratory techniques. The following sections detail the methodologies for these measurements.

### Determination of Molecular Weight (Dumas Method for Volatile Liquids)

The molecular weight of a volatile liquid can be determined by applying the ideal gas law ( $PV = nRT$ ). [3][10] This method involves vaporizing a known mass of the liquid in a container of known volume at a measured temperature and pressure.

Materials:

- Erlenmeyer flask (e.g., 125 mL)
- Aluminum foil
- Rubber band
- Analytical balance
- Beaker (e.g., 1000 mL)

- Hot plate
- Thermometer
- Barometer
- Graduated cylinder
- Sample of **octyl isononanoate**

Procedure:

- Preparation: A clean, dry Erlenmeyer flask is capped with a small piece of aluminum foil, which is secured with a rubber band. A tiny pinhole is made in the center of the foil cap.[\[11\]](#)
- Initial Weighing: The mass of the dry flask, foil cap, and rubber band is accurately measured using an analytical balance.[\[11\]](#)[\[12\]](#)
- Sample Addition: A small amount (approximately 3-5 mL) of the **octyl isononanoate** sample is added to the flask.[\[10\]](#)[\[12\]](#) The foil cap is replaced.
- Vaporization: The flask is submerged in a beaker of water, ensuring the water level is high enough to heat the entire flask but does not cover the foil cap.[\[11\]](#)[\[12\]](#) The water is heated to a gentle boil on a hot plate. The liquid in the flask will vaporize, and its vapor will drive the air out through the pinhole. Heating continues until all the liquid has turned into vapor.[\[11\]](#)
- Temperature and Pressure Measurement: The temperature of the boiling water is recorded, which is taken as the temperature of the gas inside the flask.[\[10\]](#)[\[11\]](#) The atmospheric pressure in the laboratory is recorded using a barometer.[\[10\]](#)
- Condensation and Final Weighing: The flask is removed from the hot water bath and allowed to cool to room temperature. The vapor inside will condense back into a liquid.[\[11\]](#) The outside of the flask is carefully dried. The flask, cap, rubber band, and the condensed liquid are weighed on the same analytical balance.[\[12\]](#)
- Volume Determination: The volume of the flask is determined by filling it completely with water and then measuring the volume of the water using a graduated cylinder.[\[10\]](#) This

represents the volume of the vapor.

- Calculation: The molecular weight (M) is calculated using the ideal gas law equation:
  - $M = (mRT) / (PV)$
  - Where:
    - m = mass of the condensed liquid (final mass - initial mass of the empty flask assembly)
    - R = ideal gas constant (0.0821 L·atm/mol·K)
    - T = temperature of the boiling water in Kelvin
    - P = atmospheric pressure in atmospheres
    - V = volume of the flask in Liters

## Determination of Density

The density of a liquid is its mass per unit volume. A straightforward method for determining the density of **octyl isononanoate** is by measuring the mass of a known volume.

Materials:

- Volumetric flask or pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance
- Thermometer
- Sample of **octyl isononanoate**

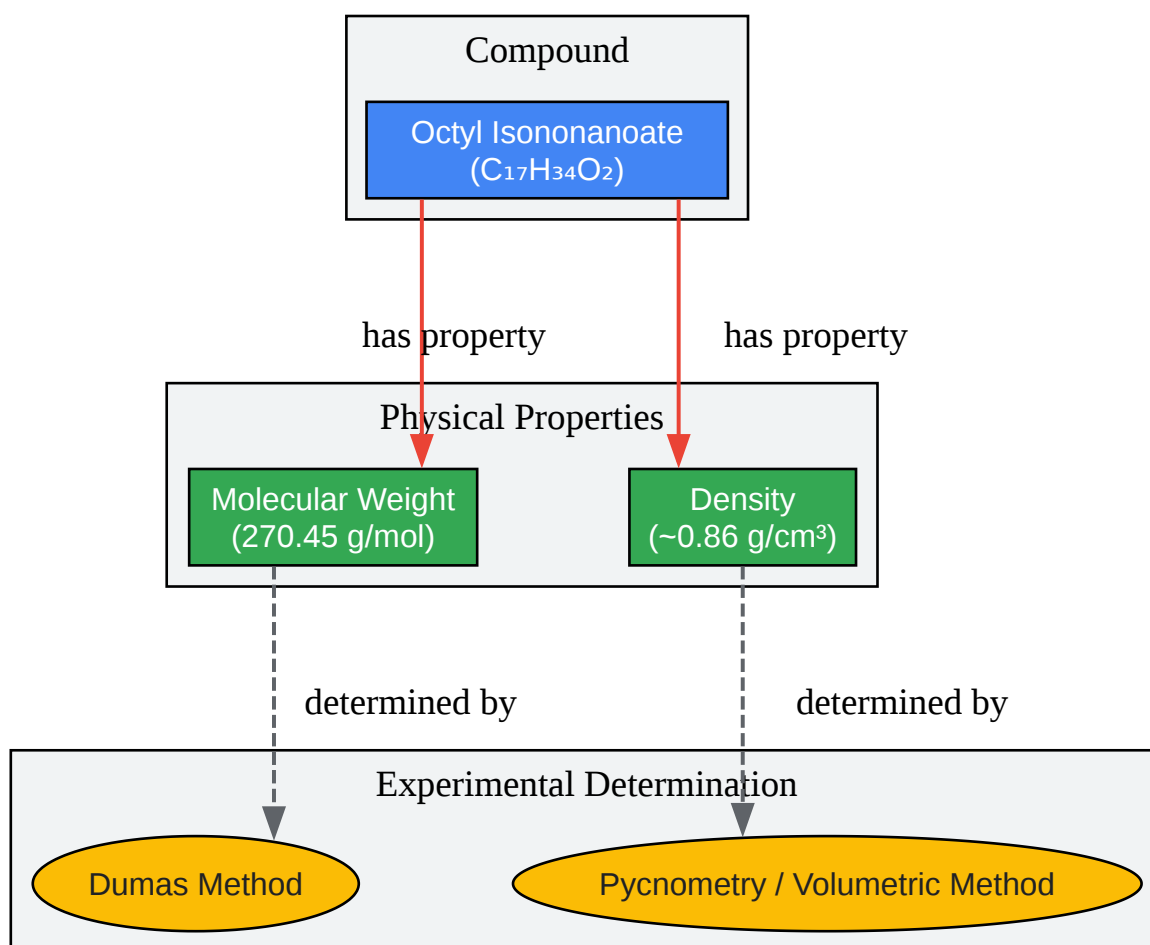
Procedure:

- Initial Weighing: A clean, dry volumetric flask or pycnometer is accurately weighed on an analytical balance.

- **Sample Addition:** The flask is filled to its calibration mark with **octyl isononanoate**. Care should be taken to ensure the bottom of the meniscus is on the calibration line.
- **Temperature Control:** The temperature of the liquid is allowed to equilibrate to a known, constant temperature (e.g., 20°C or 25°C), and the temperature is recorded.
- **Final Weighing:** The filled flask is weighed on the same analytical balance.
- **Calculation:** The density ( $\rho$ ) is calculated using the following formula:
  - $\rho = m / V$
  - Where:
    - $m$  = mass of the liquid (mass of the filled flask - mass of the empty flask)
    - $V$  = volume of the liquid (the calibrated volume of the flask)

## Logical Relationships

The following diagram illustrates the relationship between the chemical compound, its fundamental properties, and the experimental methods used for their determination.



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Caption: Relationship between **Octyl Isononanoate** and its physical properties.

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